A Comparative Guide to the Definitive Identification of Synthesized 1-Methyltryptamine

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Compound of Interest

Compound Name:	*1-METHYLTRYPTAMINE*
CAS No.:	*7088-88-2*
Cat. No.:	*B376829*

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In the landscape of neuroscience research and drug development, the unambiguous confirmation of a synthesized molecule's identity is the bedrock upon which all subsequent data stands. For novel psychoactive compounds such as **1-methyltryptamine** (1-MT), a derivative of the endogenous trace amine tryptamine, this process is not merely a procedural formality but a critical checkpoint for ensuring data integrity, safety, and reproducibility. This guide provides a comprehensive comparison of orthogonal analytical methods for the definitive identification of synthesized **1-methyltryptamine**, grounded in established scientific principles and supported by detailed experimental protocols. We will explore not just the "how" but the "why" behind the selection of these techniques, empowering researchers to build a self-validating system for structural confirmation.

The Imperative of Orthogonal Analysis

Relying on a single analytical technique for identity confirmation is a precarious approach. Each method interrogates a molecule based on a specific physicochemical property. An "orthogonal method" is an additional technique that relies on a fundamentally different principle of analysis.[1][2][3][4] By employing a suite of orthogonal methods, we create a multi-faceted and robust analytical package that significantly minimizes the probability of misidentification.

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For a molecule like **1-methyltryptamine**, with a molecular weight of 174.24 g/mol and the chemical formula $C_{11}H_{14}N_2$, this is of paramount importance.[5]

Primary Methods for Structural Elucidation

The gold-standard techniques for the structural elucidation of a newly synthesized organic molecule are Nuclear Magnetic Resonance (NMR) spectroscopy, Mass Spectrometry (MS), and Fourier-Transform Infrared (FTIR) spectroscopy. These methods provide detailed information about the molecule's atomic framework, mass, and functional groups, respectively.

Nuclear Magnetic Resonance (NMR) Spectroscopy: The Molecular Blueprint

NMR spectroscopy is arguably the most powerful tool for the structural elucidation of organic compounds. It provides detailed information about the chemical environment of individual atoms (specifically ^1H and ^{13}C) within a molecule, allowing for the reconstruction of its connectivity and stereochemistry.

Causality Behind Experimental Choice: For **1-methyltryptamine**, ^1H and ^{13}C NMR are indispensable. ^1H NMR will reveal the number of different types of protons, their connectivity through spin-spin coupling, and their chemical environment. ^{13}C NMR provides a count of the unique carbon atoms in the molecule. Together, they provide a definitive fingerprint of the **1-methyltryptamine** structure.

Expected Data for **1-Methyltryptamine**:

- ^1H NMR: The spectrum is expected to show distinct signals for the aromatic protons on the indole ring, the methylene ($-CH_2-$) protons of the ethylamine side chain, the N-methyl ($-NCH_3$) protons, and the amine (-NH-) proton. The splitting patterns (e.g., triplets, singlets) will be indicative of the neighboring protons.

- ^{13}C NMR: The spectrum will display 11 distinct signals corresponding to the 11 carbon atoms in the **1-methyltryptamine** molecule, assuming no coincidental overlap of chemical shifts.[6]

Experimental Protocol: ^1H and ^{13}C NMR Spectroscopy

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- Sample Preparation: Dissolve 5-10 mg of the synthesized **1-methyltryptamine** in approximately 0.6 mL of a deuterated solvent (e.g., $CDCl_3$ or DMSO-d_6) in a clean, dry NMR tube. The choice of solvent is critical to avoid interfering signals.

- Instrument Setup: Place the NMR tube in the spectrometer. Tune and shim the instrument to optimize the magnetic field homogeneity.

- ^1H NMR Acquisition: Acquire the ^1H NMR spectrum using a standard pulse sequence. Typical parameters include a 30-45° pulse angle, a relaxation delay of 1-2 seconds, and a sufficient number of scans (e.g., 16-64) to achieve a good signal-to-noise ratio.

- ^{13}C NMR Acquisition: Acquire the ^{13}C NMR spectrum. Due to the lower natural abundance and smaller gyromagnetic ratio of ^{13}C, a larger number of scans will be required. A proton-decoupled sequence is typically used to simplify the spectrum to single lines for each unique carbon.

- Data Processing: Process the raw data by applying a Fourier transform, phasing the spectrum, and integrating the signals (for ^1H NMR). Chemical shifts should be referenced to the residual solvent peak or an internal standard like tetramethylsilane (TMS).

Mass Spectrometry (MS): The Molecular Weight Gatekeeper

Mass spectrometry provides the exact molecular weight of a compound and crucial information about its fragmentation pattern, which can be used to piece together its structure.

Causality Behind Experimental Choice: High-resolution mass spectrometry (HRMS) can determine the elemental composition of the synthesized molecule with high accuracy, confirming the molecular formula $C_{11}H_{14}N_2$.[7] Techniques like Gas Chromatography-Mass Spectrometry (GC-MS) or Liquid Chromatography-Mass Spectrometry (LC-MS) are particularly useful as they also provide information on the purity of the sample.[8][9] The fragmentation pattern observed in the mass spectrum is a unique fingerprint of the molecule. For tryptamines, a characteristic fragmentation is the cleavage of the bond beta to the indole ring, leading to a stable indolyl-methyl fragment.[10]

Expected Data for **1-Methyltryptamine**:

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- Molecular Ion Peak (M^+): A prominent peak at an m/z (mass-to-charge ratio) corresponding to the molecular weight of **1-methyltryptamine** (174.12).[11]

- Key Fragment Ions: A base peak is often observed at m/z 130, corresponding to the 1-methyl-indole-3-ylmethyl cation.[11][12] Another significant fragment may appear at m/z 44, corresponding to the $[CH_2=NHCH_3]^+$ fragment.[11]

Experimental Protocol: GC-MS Analysis

- Sample Preparation: Dissolve a small amount (e.g., 1 mg/mL) of the synthesized **1-methyltryptamine** in a suitable volatile solvent like methanol or ethyl acetate.

- GC Separation: Inject a small volume (e.g., 1 µL) of the sample solution into the GC. The GC will separate the components of the sample based on their boiling points and interaction with the stationary phase of the column. A common column for this analysis is a non-polar HP-5MS column.[8][9]

- MS Detection: As the separated components elute from the GC column, they enter the mass spectrometer. The molecules are ionized (typically by electron impact ionization), and the resulting ions are separated based on their m/z ratio.

- Data Analysis: The resulting mass spectrum is analyzed to identify the molecular ion peak and the characteristic fragment ions. This data is then compared to reference spectra from databases like NIST or Wiley.[11]

Fourier-Transform Infrared (FTIR) Spectroscopy: The Functional Group Fingerprint

FTIR spectroscopy identifies the functional groups present in a molecule by measuring the absorption of infrared radiation.

Causality Behind Experimental Choice: The FTIR spectrum of **1-methyltryptamine** will show characteristic absorption bands for the N-H bond of the secondary amine, the C-H bonds of the aromatic and aliphatic portions of the molecule, and the C=C bonds of the indole ring. This provides complementary information to NMR and MS, confirming the presence of key functional groups.

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Expected Data for **1-Methyltryptamine**:

- N-H Stretch: A moderate absorption band in the region of 3300-3500 cm^{-1}.
- Aromatic C-H Stretch: Peaks just above 3000 cm^{-1}.
- Aliphatic C-H Stretch: Peaks just below 3000 cm^{-1}.
- C=C Aromatic Stretch: Bands in the 1450-1600 cm^{-1} region.
- "Fingerprint Region": A complex pattern of absorptions below 1500 cm^{-1} that is unique to the molecule.[13][14]

Experimental Protocol: Attenuated Total Reflectance (ATR)-FTIR

- Sample Preparation: Place a small amount of the solid synthesized **1-methyltryptamine** directly onto the ATR crystal.
- Data Acquisition: Acquire the spectrum over the range of 4000-400 cm^{-1}.
- Data Analysis: Identify the characteristic absorption bands and compare them to reference spectra or expected values for the functional groups present in **1-methyltryptamine**.

Secondary and Complementary Techniques

While NMR, MS, and FTIR form the core of structural identification, the following techniques provide valuable complementary data, particularly for assessing purity.

Melting Point Analysis

Causality Behind Experimental Choice: A sharp and well-defined melting point is a good indicator of a pure crystalline compound. Impurities will typically broaden the melting point range and depress the melting point. The reported melting point for N-methyltryptamine (a closely related isomer) is 87-89 °C.[11][15] It is crucial to find a reliable source for the melting point of **1-methyltryptamine** or compare it to a certified reference standard.

Experimental Protocol: Melting Point Determination

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- Sample Preparation: Place a small amount of the finely powdered, dry synthesized **1-methyltryptamine** into a capillary tube.
- Measurement: Place the capillary tube in a melting point apparatus and heat it slowly (1-2 °C per minute) near the expected melting point.
- Observation: Record the temperature at which the first liquid appears and the temperature at which the entire sample has melted. This is the melting point range.

Elemental Analysis

Causality Behind Experimental Choice: Elemental analysis provides the percentage composition of the elements (carbon, hydrogen, nitrogen) in the compound.[16][17][18][19] This is a fundamental technique to confirm the empirical and molecular formula.

Expected Data for **1-Methyltryptamine** ($C_{11}H_{14}N_2$):

- Carbon (C): 75.82%
- Hydrogen (H): 8.10%
- Nitrogen (N): 16.08%

Experimental Protocol: CHN Analysis

- Sample Submission: A small, accurately weighed amount of the pure, dry sample is submitted to an analytical laboratory for combustion analysis.
- Analysis: The sample is combusted in a controlled oxygen atmosphere, and the resulting gases (CO_2, H_2O, N_2) are quantitatively measured.
- Data Comparison: The experimentally determined percentages of C, H, and N are compared to the theoretical values calculated from the molecular formula. The experimental values should be within ±0.4% of the theoretical values.

High-Performance Liquid Chromatography (HPLC)

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Causality Behind Experimental Choice: HPLC is a powerful technique for assessing the purity of a compound.[8][9] By using a suitable column and mobile phase, **1-methyltryptamine** can be separated from any starting materials, byproducts, or degradation products. The area of the peak corresponding to **1-methyltryptamine** relative to the total area of all peaks gives a quantitative measure of its purity.

Experimental Protocol: Purity Analysis by HPLC

- Sample Preparation: Prepare a dilute solution of the synthesized **1-methyltryptamine** in the mobile phase.
- HPLC Analysis: Inject the sample onto an appropriate HPLC column (e.g., a C18 reversed-phase column). Elute the components using a suitable mobile phase (e.g., a gradient of acetonitrile and water with a modifier like formic acid or triethylamine).
- Detection: Monitor the eluent using a UV detector at a wavelength where **1-methyltryptamine** has strong absorbance (tryptamines typically absorb around 280 nm).
- Data Analysis: Integrate the peaks in the resulting chromatogram to determine the purity of the sample.

Data Summary and Visualization

The following table summarizes the expected data from the primary analytical techniques for the confirmation of synthesized **1-methyltryptamine**.

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Analytical Technique	Parameter	Expected Result for 1-Methyltryptamine ($C_{11}H_{14}N_2$)
^{1}H NMR	Chemical Shifts (δ) and Splitting Patterns	Distinct signals for aromatic, aliphatic, N-methyl, and N-H protons with characteristic splitting.
^{13}C NMR	Number of Signals	11 distinct signals corresponding to the unique carbon atoms.
High-Resolution MS	Exact Mass	$[M+H]^+$ ion at m/z 175.1235 (calculated for $C_{11}H_{15}N_2^+$).
GC-MS	Molecular Ion (m/z) and Key Fragments (m/z)	M^+ at 174; major fragments at 130 and 44.
FTIR	Key Absorption Bands (cm^{-1})	~3400 (N-H), >3000 (aromatic C-H), <3000 (aliphatic C-H), 1450-1600 (C=C).

Experimental Workflow for Identity Confirmation

The following diagram illustrates a logical workflow for the comprehensive identification of synthesized **1-methyltryptamine**.

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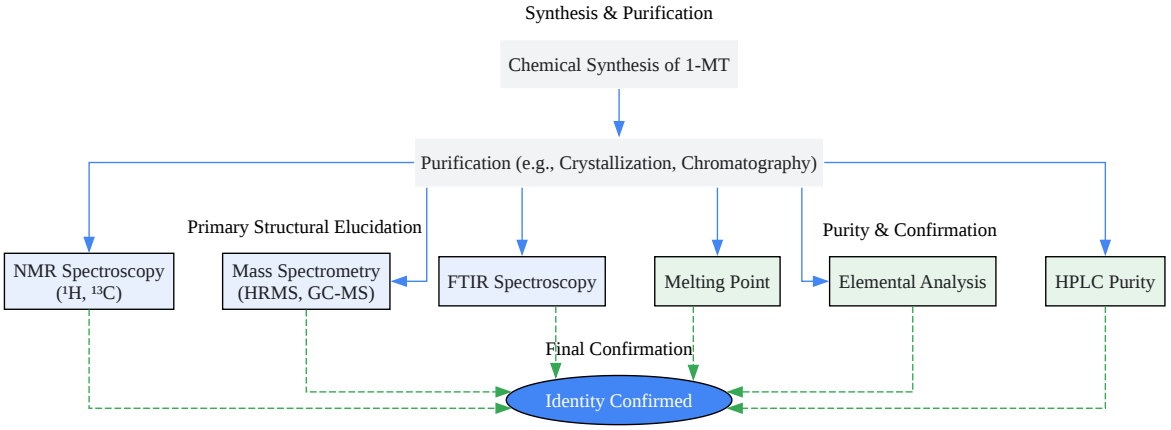

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Caption: Workflow for the orthogonal confirmation of synthesized **1-methyltryptamine**.

Conclusion

The definitive identification of a synthesized compound like **1-methyltryptamine** is a non-negotiable prerequisite for its use in research and development. A single piece of data is insufficient; a confluence of evidence from orthogonal analytical techniques is required. By systematically employing NMR, MS, and FTIR for structural elucidation, and supplementing this with data from melting point analysis, elemental analysis, and HPLC for purity assessment, researchers can have the utmost confidence in the identity and quality of their synthesized material. This rigorous, multi-pronged approach embodies the principles of scientific integrity and ensures that subsequent biological and pharmacological investigations are built on a solid and reliable foundation.

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